

A Comparative Guide to the Bio-Equivalence of Generic Trinexapac-ethyl Formulations

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Compound of Interest

Compound Name: Trinexapac

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This guide provides an objective comparison of the performance of generic **Trinexapac**-ethyl formulations against the innovator product. **Trinexapac**-ethyl is a widely used plant growth regulator that works by inhibiting the biosynthesis of gibberellins, leading to reduced stem elongation and increased plant stability.^{[1][2]} In the context of agricultural chemicals, the concept of bio-equivalence, traditionally used for pharmaceuticals, is adapted to assess "agronomic equivalence" or "bio-efficacy," which evaluates whether a generic product produces the same desired physiological response in the target plant as the original formulation.

Experimental Data on Agronomic Equivalence

A key study conducted by the Foundation for Arable Research (FAR) in New Zealand provides a direct comparison of two generic **Trinexapac**-ethyl (TE) formulations, Trexel and Trinity, with the industry standard innovator product, Moddus. The study assessed the impact of these formulations on the seed yield and lodging of perennial ryegrass.

Table 1: Comparison of Mean Seed Yield with Different **Trinexapac**-ethyl Formulations

TE Formulation	Turf Ryegrass Seed Yield (kg/ha)	Forage Ryegrass Seed Yield (kg/ha)
Moddus	2690	1800
Trexel	2630	1830
Trinity	2640	1760
LSD (5%)	70	99
Source: Foundation for Arable Research[3]		

The results indicate no statistically significant difference in seed yield between the standard TE (Moddus) and the two generic formulations in either turf or forage ryegrass.[3]

Table 2: Effect of Increasing **Trinexapac**-ethyl Rate on Turf Ryegrass Seed Yield

TE Rate (l/ha)	TE Rate (g ai/ha)	Seed Yield (kg/ha)
0	0	1560
0.8	200	2530
1.6	400	2690
2.4	600	2720
LSD (5%)	121	
Source: Foundation for Arable Research[3]		

In the turf ryegrass trial, an application rate of 0.8 l/ha (200 g ai/ha) increased seed yields by 62%.[3] Increasing the rate to 1.6 l/ha (400 g ai/ha) resulted in a 72% increase in seed yield.[3] There was no significant additional yield benefit at the highest rate of 2.4 l/ha.[3]

Table 3: Effect of Increasing **Trinexapac**-ethyl Rate on Forage Ryegrass Seed Yield

TE Rate (l/ha)	TE Rate (g ai/ha)	Seed Yield (kg/ha)
0	0	1390
0.8	200	1740
1.6	400	1860
2.4	600	1850
LSD (5%)	171	
Source: Foundation for Arable Research[3]		

The response in forage ryegrass was less pronounced, with a 34% increase in seed yield at a TE rate of 1.6 l/ha (400 g ai/ha).[3]

Table 4: Days from First Anthesis to 50% Lodging in Forage Ryegrass

TE Rate (l/ha)	Moddus	Trexel	Trinity
0	4	4	4
0.8	11	10	13
1.6	15	16	15
2.4	20	22	18
LSD (5%)	2.5		
Source: Foundation for Arable Research[3]			

Table 5: Days from First Anthesis to 50% Lodging in Turf Ryegrass

TE Rate (l/ha)	Moddus	Trexel	Trinity
0	10	10	10
0.8	23	24	20
1.6	26	27	24
2.4	29	30	28
LSD (5%)	2.5		

Source: Foundation
for Arable Research[3]

In the turf cultivar, one of the generic formulations showed slightly earlier lodging, but this did not translate into a difference in seed yield.[3]

Experimental Protocols

The methodologies for the key experiments cited are as follows:

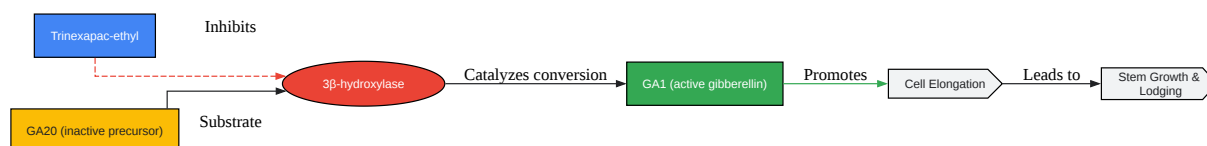
Field Trials for Agronomic Equivalence:

- Objective: To compare the efficacy of two generic **Trinexapac**-ethyl formulations (Trexel and Trinity) with the innovator product (Moddus) on perennial ryegrass seed crops.
- Experimental Design: Field trials were conducted on both a turf and a forage diploid ryegrass cultivar.
- Treatments: The three TE formulations were applied at three different rates: 0.8, 1.6, and 2.4 l/ha.
- Data Collection:
 - Lodging: Assessed weekly from before anthesis until near harvest, or until all treatments reached >50% lodging in the forage crop. The number of days from first anthesis to 50% lodging was recorded.
 - Seed Yield: Harvested at maturity and measured in kg/ha .

- Statistical Analysis: Data were analyzed to determine significant differences between the treatments.[3]

Visualizations

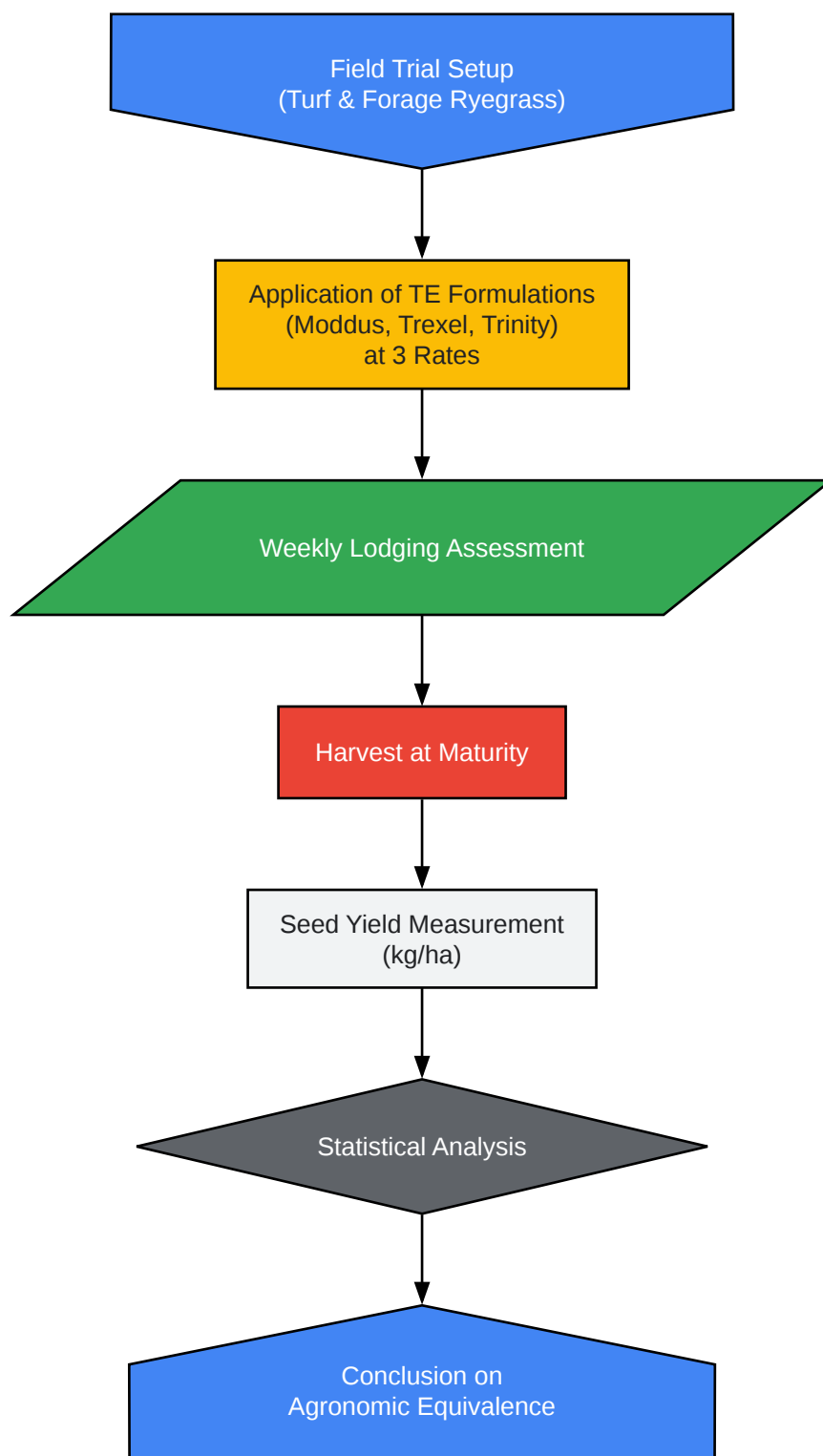
Signaling Pathway of **Trinexapac-ethyl**



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Caption: Mode of action of **Trinexapac-ethyl** in inhibiting gibberellin biosynthesis.

Experimental Workflow for Bio-Efficacy Study



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Caption: Experimental workflow for comparing **Trinexapac**-ethyl formulations.

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